

# Introduction: The Art and Science of Building with Copper Atoms

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## Compound of Interest

Compound Name: *2-sulfanyl-1H-benzimidazole-5-sulfonic acid*

CAS No.: *58089-27-3*

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The electrochemical deposition of copper is a cornerstone technology in modern high-technology manufacturing, pivotal for creating the intricate conductive pathways in semiconductor chips, printed circuit boards (PCBs), and advanced electronic packaging.<sup>[1][2]</sup> The fundamental process is elegant in its simplicity: by applying an electrical current to a substrate submerged in an electrolyte bath rich in copper ions, a uniform layer of metallic copper can be grown.<sup>[3][4]</sup> The base electrolyte typically consists of copper sulfate ( $\text{CuSO}_4$ ) as the copper source, sulfuric acid ( $\text{H}_2\text{SO}_4$ ) to ensure conductivity, and a small amount of chloride ions ( $\text{Cl}^-$ ).<sup>[1][3][5]</sup>

However, depositing copper with the nanometer-scale precision required for today's microelectronics is far from simple. Left uncontrolled, the process would yield rough, uneven surfaces and create voids within microscopic features like trenches and through-silicon vias (TSVs). The solution lies in the sophisticated use of organic additives, which work in concert to meticulously control the deposition process.<sup>[2][6]</sup> This guide focuses on the critical role of one such additive, 3-mercapto-1-propanesulfonate (MBISA or its acid form, MPS), and clarifies its function not as a traditional leveler, but as a potent accelerator that, in synergy with other

additives, achieves the "superconformal" or "bottom-up" filling essential for defect-free metallization.

## The Synergistic World of Plating Additives

A modern copper plating bath is a finely tuned chemical system containing three primary types of organic additives that must work in harmony.<sup>[1][6][7]</sup>

- **Suppressors:** These are typically large polymer molecules, with polyethylene glycol (PEG) being a classic example. In conjunction with chloride ions, suppressors form a blocking layer on the copper surface that inhibits or "suppresses" the rate of copper deposition.<sup>[8]</sup> This inhibition is crucial for preventing deposition on the top surface of a wafer while allowing features to be filled from the bottom up.
- **Accelerators (Brighteners):** These molecules counteract the effect of the suppressor. They are typically smaller sulfur-containing organic compounds, with 3-mercaptopropylsulfonate (MPS/MBISA) and its dimer, bis(3-sulfopropyl) disulfide (SPS), being the most widely studied and used.<sup>[9][10]</sup> Accelerators enhance the local rate of copper deposition, a phenomenon critical for achieving rapid filling of high-aspect-ratio features.<sup>[11][12]</sup>
- **Levelers:** True levelers are compounds, often nitrogen-containing organics, that preferentially adsorb at high-current-density areas—such as microscopic bumps or the sharp corners at the entrance of a via.<sup>[7][8][9]</sup> By adsorbing at these "protrusions," they inhibit local deposition, allowing the recessed areas to "catch up," resulting in a smoother, more planar surface.<sup>[3][13]</sup>

While often categorized separately, the ultimate goal of "leveling" in microelectronics—achieving a perfectly flat surface and void-free fill—is a result of the competitive and synergistic interplay between all three additive types.

## The Mechanism of MBISA/MPS: An Accelerator Driving Superfilling

Contrary to a common misnomer, MBISA (or MPS) does not function as a leveler in the traditional sense of suppressing growth on protrusions. Instead, its primary role is to accelerate

copper deposition, a function that is indispensable for the modern "superfilling" or "bottom-up" growth model.

The mechanism is rooted in competitive adsorption and electrochemical catalysis:

- **Suppressor Dominance:** Initially, the entire wafer surface, including the openings of vias and trenches, is covered by a PEG-Cl<sup>-</sup> suppressor layer, which significantly hinders copper deposition.
- **Accelerator Diffusion and Displacement:** The smaller MPS molecules diffuse into the microscopic features. Due to the constrained geometry and consumption at the feature bottom, a concentration gradient is established. At the base of the feature, MPS begins to displace the suppressor layer.[\[14\]](#)
- **Catalytic Action:** Once adsorbed on the copper surface, MPS, in the presence of chloride, facilitates the reduction of Cu<sup>2+</sup> to Cu<sup>+</sup>, a critical intermediate step in copper deposition.[\[12\]](#) This localized catalysis dramatically increases the deposition rate at the bottom of the feature relative to the suppressed surface and sidewalls.[\[15\]](#)[\[16\]](#)

This differential plating rate is the essence of superfilling. The bottom of the via "accelerates" upwards, while the top surface deposition remains "suppressed," preventing the feature from pinching off and creating a void. A traditional leveler may be added to this system to further suppress deposition at the feature opening, perfecting the process.

## Application Protocol: High-Performance Copper Electrodeposition

This section provides a detailed protocol for researchers to perform copper electrodeposition using a standard three-additive system.

### PART 1: Materials and Reagents

Proper preparation begins with high-purity materials to ensure reproducible results.

| Component                        | Formula                                            | Grade                                 | Typical Supplier                 | Purpose                         |
|----------------------------------|----------------------------------------------------|---------------------------------------|----------------------------------|---------------------------------|
| Copper (II) Sulfate Pentahydrate | $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$          | ACS Reagent Grade ( $\geq 98\%$ )     | Sigma-Aldrich, Fisher Scientific | Source of $\text{Cu}^{2+}$ ions |
| Sulfuric Acid                    | $\text{H}_2\text{SO}_4$                            | ACS Reagent Grade (95-98%)            | VWR, Fisher Scientific           | Provides conductivity           |
| Hydrochloric Acid                | $\text{HCl}$                                       | ACS Reagent Grade (37%)               | Sigma-Aldrich, VWR               | Source of $\text{Cl}^-$ ions    |
| Accelerator                      | 3-Mercapto-1-propanesulfonate, sodium salt (MBISA) | $\geq 95\%$                           | Raschig GmbH, Hopax              | Accelerates deposition          |
| Suppressor                       | Polyethylene Glycol (PEG)                          | Avg. M.W. 3000-8000                   | Sigma-Aldrich                    | Suppresses deposition           |
| Leveler                          | Janus Green B (JGB)                                | Dye Content $\geq 75\%$               | Sigma-Aldrich                    | Traditional Leveler             |
| Deionized (DI) Water             | $\text{H}_2\text{O}$                               | 18.2 $\text{M}\Omega \cdot \text{cm}$ | Millipore System                 | Solvent                         |
| Substrate                        | Si Wafer with PVD Cu/Ta Seed Layer                 | N/A                                   | University Wafer, Inc.           | Working Electrode               |
| Anode                            | Phosphorized Copper                                | 99.9% Purity                          | N/A                              | Counter Electrode               |
| Reference Electrode              | Ag/AgCl in saturated KCl                           | N/A                                   | BASi, CH Instruments             | Potential Reference             |

## PART 2: Electrochemical Bath Preparation

The following steps detail the preparation of a 1-liter stock solution, known as a Virgin Makeup Solution (VMS), with subsequent addition of organic additives.

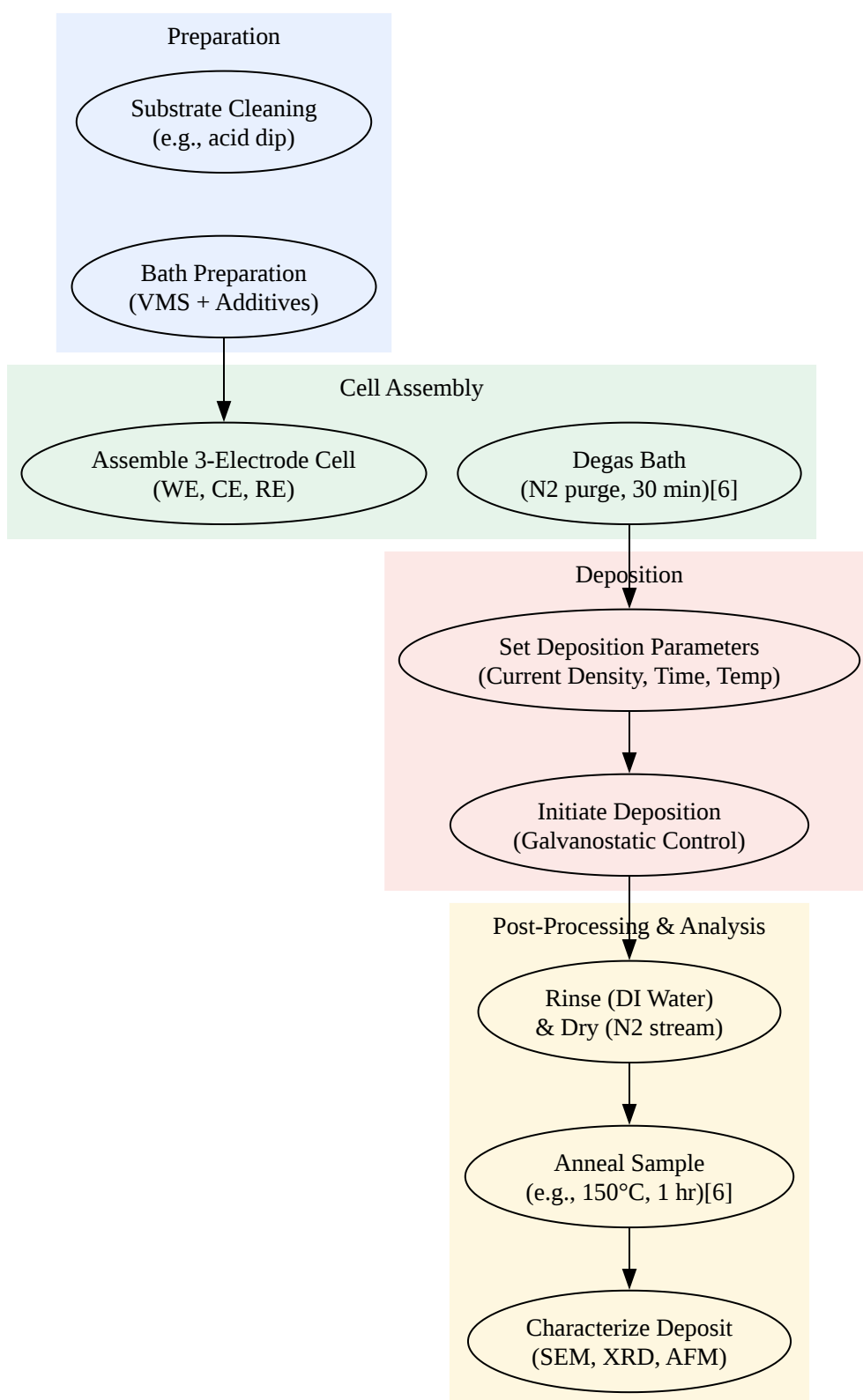
### Step-by-Step Protocol:

- **Safety First:** Always wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Prepare the solution in a well-ventilated fume hood.
- **Dissolve Sulfuric Acid:** Add approximately 500 mL of DI water to a 1 L volumetric flask. Slowly and carefully add 50 mL of concentrated Sulfuric Acid to the water. Caution: This reaction is exothermic. Allow the solution to cool.
- **Dissolve Copper Sulfate:** Weigh 200 g of  $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$  and add it to the flask. Stir with a magnetic stirrer until fully dissolved.
- **Add Chloride:** Using a micropipette, add 1.3 mL of a 1000 ppm  $\text{Cl}^-$  standard solution (or an equivalent amount of concentrated HCl) to achieve a final concentration of approximately 50 mg/L (50 ppm).
- **Complete the VMS:** Once all components are dissolved and the solution has returned to room temperature, add DI water to the 1 L mark. Mix thoroughly.
- **Prepare Additive Stock Solutions:** It is best practice to create concentrated stock solutions of the organic additives for precise dosing.
  - MBISA (Accelerator): 1 g/L solution in DI water.
  - PEG (Suppressor): 10 g/L solution in DI water.
  - JGB (Leveler): 0.1 g/L solution in DI water.
- **Dose the Plating Bath:** For a typical experiment, pipette the required volume of each stock solution into the VMS to achieve the desired final concentrations. A common starting point is outlined in the table below.

| Additive            | Typical Concentration | Function                               |
|---------------------|-----------------------|----------------------------------------|
| MBISA (Accelerator) | 1 - 10 mg/L           | Promotes bottom-up filling             |
| PEG (Suppressor)    | 100 - 500 mg/L        | Inhibits deposition on surface         |
| JGB (Leveler)       | 1 - 5 mg/L            | Prevents overgrowth at feature opening |

## PART 3: Electrochemical Deposition Workflow

This workflow assumes the use of a standard three-electrode electrochemical cell and a potentiostat/galvanostat.



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Step-by-Step Deposition Protocol:

- **Substrate Preparation:** If necessary, clean the copper-seeded wafer with a brief dip in dilute sulfuric acid to remove any native oxide, followed by a DI water rinse and drying with a nitrogen gun.
- **Cell Assembly:** Mount the wafer as the working electrode (cathode). Place the phosphorized copper anode (counter electrode) parallel to the cathode. Position the Ag/AgCl reference electrode tip close to the working electrode surface.
- **Deposition:** Fill the cell with the prepared plating bath. Begin stirring or electrode rotation (e.g., 200 rpm)[6].
- **Apply Current:** Using the galvanostat, apply a constant cathodic current density. Typical values for feature filling range from 5 to 20 mA/cm<sup>2</sup>. The total deposition time will depend on the desired thickness.
- **Post-Deposition:** After deposition, immediately turn off the current, remove the sample, and rinse it thoroughly with DI water to stop the reaction and remove residual electrolyte. Dry the sample gently with a nitrogen stream.
- **Annealing:** To stabilize the grain structure of the as-deposited copper, an annealing step is often performed (e.g., 150°C for 1 hour in a forming gas atmosphere).[6]

## PART 4: Characterization and Validation

A self-validating protocol requires robust characterization to confirm the success of the deposition.

- **Electrochemical Validation:**
  - **Cyclic Voltammetry (CV):** Perform CV scans on the bath with and without additives. The addition of a suppressor like PEG should decrease the current at a given potential (inhibit deposition), while the subsequent addition of an accelerator like MBISA should increase it (counteract suppression).
  - **Galvanostatic Measurements:** By holding the current constant and monitoring the potential over time, one can observe the polarization effects of the additives.[9] A more negative potential indicates greater inhibition.

- Physical Characterization:
  - Scanning Electron Microscopy (SEM): Use SEM to examine the surface morphology for smoothness and grain structure. Cross-sectional SEM of filled features is essential to verify a void-free fill.
  - X-Ray Diffraction (XRD): XRD analysis can determine the crystal orientation (texture) of the copper deposit, which impacts its electrical and mechanical properties.[\[17\]](#)

## Visualizing the Synergistic Mechanism

The following diagram illustrates the competitive actions of suppressor and accelerator additives during the superfilling of a microvia.

## Conclusion

Mastering the electrochemical deposition of copper requires a deep understanding of the interplay between electrolyte components. 3-mercaptopropylsulfonate (MBISA/MPS) is a powerful tool in the formulation of advanced plating baths. By recognizing its true role as an accelerator that works in concert with suppressors and levelers, researchers can effectively design and validate protocols to achieve the high-quality, defect-free copper films demanded by next-generation technologies. This guide provides both the foundational theory and a practical, self-validating framework to empower scientists in this dynamic field.

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